

An In-depth Technical Guide to the Physicochemical Properties of m-PEG23-alcohol

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Compound of Interest

Compound Name: *m*-PEG23-alcohol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of methoxy-poly(ethylene glycol)23-alcohol (**m-PEG23-alcohol**). Designed for researchers, scientists, and professionals in drug development, this document consolidates key data, outlines experimental methodologies, and visualizes the role of **m-PEG23-alcohol** in drug delivery applications.

Core Physicochemical Properties

m-PEG23-alcohol is a monodisperse polyethylene glycol (PEG) derivative with a terminal methoxy group and a hydroxyl group. This structure imparts unique characteristics crucial for its application in bioconjugation, drug delivery, and surface modification. The methoxy group provides stability and reduces non-specific interactions, while the terminal hydroxyl group allows for further chemical modification and conjugation to various molecules.

The following table summarizes the key physicochemical properties of **m-PEG23-alcohol**. It is important to note that while specific experimental values for **m-PEG23-alcohol** are not always available in public literature, data for closely related methoxy polyethylene glycols (mPEGs) with similar molecular weights (approximately 1000 g/mol) are provided for reference and are generally representative.

| Property | Value | Source |
|-------------------|--|--------|
| Chemical Name | Methoxy(polyethylene glycol)23-alcohol | - |
| Synonyms | m-PEG23-OH | [1] |
| CAS Number | 9004-74-4 (for poly(ethylene glycol) monomethyl ether)[1], 2640205-23-6 | |
| Molecular Formula | C47H96O24 | [2] |
| Molecular Weight | 1045.26 g/mol | [1] |
| Appearance | Waxy white to slightly yellowish solid at room temperature. | |
| Solubility | Soluble in water, acetone, methanol, and other polar organic solvents.[3] Insoluble in pure hydrocarbons.[4] | |
| Melting Point | Approximately 38 °C (for PEG 1000) | [4] |
| Boiling Point | > 200 °C (for PEG 1000) | [5] |
| Density | Approximately 1.2 g/cm ³ at 20 °C (for PEG 1000) | [5] |
| Purity | ≥ 95% | [1] |

Experimental Protocols

The determination of the physicochemical properties of PEG polymers involves various standard analytical techniques. Below are detailed methodologies for key experiments.

Melting Point Determination

The melting point of PEG polymers can be determined using a standard melting point apparatus or by differential scanning calorimetry (DSC).

Using a Melting Point Apparatus:

- **Sample Preparation:** A small, dry sample of the **m-PEG23-alcohol** is finely powdered. This powder is then packed into a capillary tube to a height of 2-3 mm.[\[6\]](#)
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.[\[6\]](#)
- **Heating and Observation:** The sample is heated at a controlled rate. The temperature at which the first droplet of liquid appears is recorded as the onset of melting, and the temperature at which the entire sample becomes a clear liquid is the completion of melting. The melting range is reported as these two temperatures.[\[6\]](#) For a more accurate determination, the heating rate should be slow, around 1 °C per minute, especially near the expected melting point.[\[6\]](#)

Using Differential Scanning Calorimetry (DSC):

- **Sample Preparation:** A few milligrams of the sample are accurately weighed and hermetically sealed in an aluminum pan.
- **Instrument Setup:** The DSC instrument is calibrated using standard materials (e.g., indium). An empty sealed aluminum pan is used as a reference.
- **Thermal Scan:** The sample is subjected to a controlled temperature program, for example, heating from -20 °C to 100 °C at a rate of 10 °C/min.
- **Data Analysis:** The heat flow to the sample is measured as a function of temperature. The melting point is determined as the peak temperature of the endothermic transition on the resulting thermogram.

Solubility Determination

The solubility of **m-PEG23-alcohol** can be assessed qualitatively and quantitatively.

Qualitative Solubility Assessment:

- **Solvent Selection:** A range of solvents with varying polarities (e.g., water, ethanol, dichloromethane, hexane) are chosen.
- **Procedure:** A small amount of **m-PEG23-alcohol** (e.g., 10 mg) is added to a test tube containing a specific volume of the solvent (e.g., 1 mL).
- **Observation:** The mixture is vortexed or agitated at a controlled temperature. The solubility is observed and categorized as soluble, partially soluble, or insoluble.

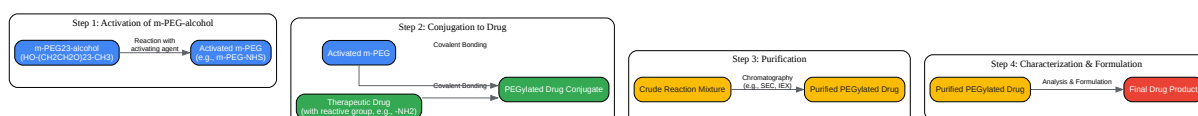
Quantitative Solubility Determination (Shake-Flask Method):

- **Sample Preparation:** An excess amount of **m-PEG23-alcohol** is added to a known volume of the solvent in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Separation:** The saturated solution is carefully separated from the undissolved solid by centrifugation and/or filtration.
- **Quantification:** The concentration of the dissolved **m-PEG23-alcohol** in the clear supernatant is determined using an appropriate analytical method, such as high-performance liquid chromatography (HPLC) with a refractive index detector or a gravimetric method after solvent evaporation.

Role in Drug Delivery

m-PEG23-alcohol is a key component in the PEGylation of therapeutic molecules. PEGylation is the process of attaching PEG chains to proteins, peptides, or small molecule drugs to improve their pharmacokinetic and pharmacodynamic properties.^[7] This modification can increase the drug's solubility, stability, and circulation half-life while reducing its immunogenicity.^[7]

The following diagram illustrates a general workflow for the application of m-PEG-alcohol in the development of a PEGylated drug conjugate.



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General workflow for creating a PEGylated drug using m-PEG-alcohol.

This workflow begins with the chemical activation of the terminal hydroxyl group of **m-PEG23-alcohol** to a more reactive species. This activated PEG is then covalently conjugated to a therapeutic drug molecule. The resulting PEGylated drug is purified from unreacted components and subsequently characterized and formulated into a final drug product with improved therapeutic properties.

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